

# Diethyl 2-(2-cyanoethyl)malonate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Diethyl 2-(2-cyanoethyl)malonate

Cat. No.: B094137

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## An In-depth Technical Guide on Diethyl 2-(2-cyanoethyl)malonate

This document provides core technical data on **Diethyl 2-(2-cyanoethyl)malonate**, a compound relevant to professionals in research, science, and drug development. The information is presented to facilitate easy access and comparison.

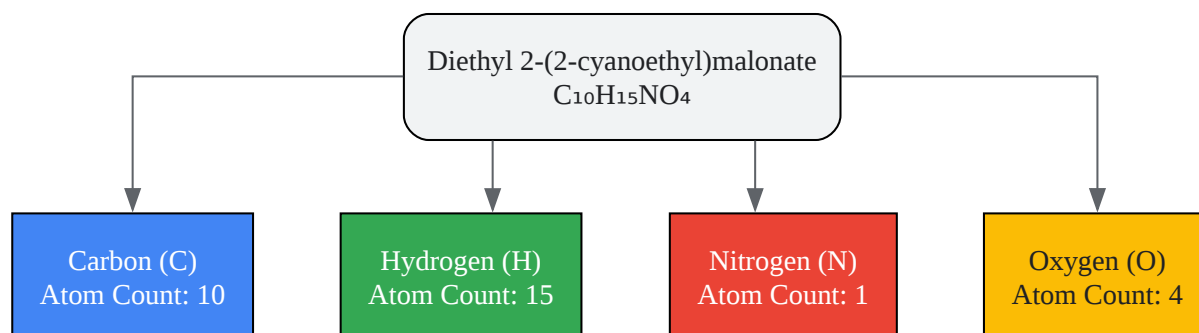
## Physicochemical Properties

The fundamental molecular characteristics of **Diethyl 2-(2-cyanoethyl)malonate** are summarized below. This data is essential for experimental design, stoichiometric calculations, and analytical interpretations.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	213.23 g/mol	[1][3][4]
CAS Number	17216-62-5	[1][2][4]
Linear Formula	NCCH <sub>2</sub> CH <sub>2</sub> CH(CO <sub>2</sub> C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub>	
Density	1.078 g/mL at 25 °C (lit.)	[3][4][5]
Boiling Point	115-118 °C at 2 mm Hg (lit.)	[4][5]

## Structural Composition

The elemental composition of a molecule is a critical determinant of its chemical properties and reactivity. The following diagram illustrates the logical relationship and count of each element within the molecular formula of **Diethyl 2-(2-cyanoethyl)malonate**.



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Caption: Elemental composition of **Diethyl 2-(2-cyanoethyl)malonate**.

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## References

- 1. scbt.com [scbt.com]
- 2. Diethyl 2-(2-cyanoethyl)-malonate [webbook.nist.gov]
- 3. chemwhat.com [chemwhat.com]
- 4. Diethyl (2-Cyanoethyl)malonate | CAS 17216-62-5 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. 17216-62-5 CAS MSDS (DIETHYL 2-(2-CYANOETHYL)MALONATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

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### Contact

Address: 3281 E Guasti Rd

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